

Technical Guide: Methylenebis(phosphonic dichloride)

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Compound of Interest

Compound Name: *Bis(dichlorophosphino)methane*

Cat. No.: *B1586474*

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Introduction

This technical guide provides an in-depth overview of Methylenebis(phosphonic dichloride), a reactive organophosphorus compound utilized as a key reagent in various chemical syntheses. This document outlines its chemical identity, physical and spectral properties, detailed experimental protocols for its synthesis, and its application in phosphorylation reactions.

The compound commonly referred to as Methylenebis(dichlorophosphine) is more accurately identified under IUPAC nomenclature based on a phosphorus(V) center. This guide will focus on this stable and widely referenced species.

Chemical Identity and Properties

The compound of interest is systematically named bis(dichlorophosphoryl)methane. It is also commonly known as Methylenebis(phosphonic dichloride).

Table 1: Chemical Identifiers and Physical Properties

Property	Value
IUPAC Name	bis(dichlorophosphoryl)methane
Synonyms	Methylenebis(phosphonic dichloride), Methylenediphosphonic dichloride
CAS Number	1499-29-2
Molecular Formula	CH ₂ Cl ₄ O ₂ P ₂
Molecular Weight	249.78 g/mol
Appearance	Faint beige crystalline powder
Melting Point	102-104 °C
Boiling Point	329.0 ± 25.0 °C (Predicted)
Density	1.798 ± 0.06 g/cm ³ (Predicted)
Solubility	Chloroform (Slightly), DMSO (Sparingly), Ethyl Acetate (Sparingly), Methanol (Slightly)
Stability	Moisture Sensitive

Table 2: Spectral Data

Technique	Data
³¹ P NMR	Chemical shift is available in neat solvent.
¹³ C NMR	Spectrum is available.

Experimental Protocols

Synthesis of Methylenebis(phosphonic dichloride)

A common synthetic route to Methylenebis(phosphonic dichloride) involves the chlorination of a methylenebisphosphonic acid derivative. The following is a representative protocol.^[1]

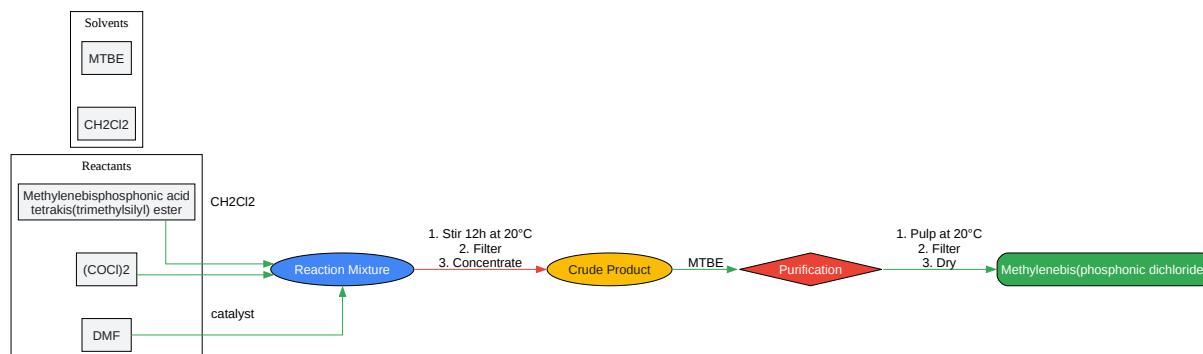
Materials:

- Methylenebisphosphonic acid tetrakis(trimethylsilyl) ester
- Dichloromethane (CH_2Cl_2)
- Oxalyl chloride ($(\text{COCl})_2$)
- N,N-dimethylformamide (DMF)
- Methyl tert-butyl ether (MTBE)

Procedure:

- To a solution of Methylenebisphosphonic acid tetrakis(trimethylsilyl) ester (6 kg) in dichloromethane (24 L), add oxalyl chloride (8.19 kg, 5.65 L) and N,N-dimethylformamide (28.3 g, 29.8 mL).
- The reaction mixture is stirred at 20 °C for 12 hours.
- Following the reaction, the mixture is filtered and concentrated under reduced pressure to yield the crude product.
- The crude product is then mixed with methyl tert-butyl ether (MTBE) and pulped at 20 °C.
- The resulting solid is filtered, ground, and dried for 12 hours to afford Methylenebis(phosphonic dichloride) as a white solid (3.40 kg, 74% yield).

Diagram 1: Synthesis of Methylenebis(phosphonic dichloride)



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Caption: Synthetic workflow for Methylenebis(phosphonic dichloride).

Reaction: Phosphonylation of Nucleosides

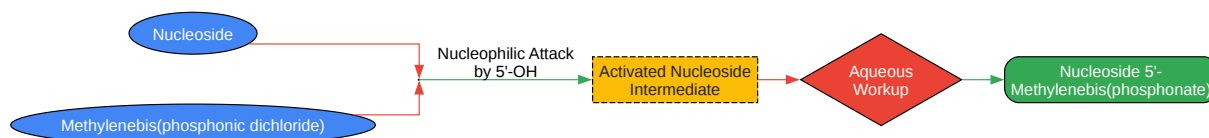
Methylenebis(phosphonic dichloride) is a highly effective reagent for the phosphonylation of nucleosides, a key step in the synthesis of nucleotide analogs. It is noted to be more reactive than phosphorus oxychloride (POCl_3) due to the electron-withdrawing nature of the CH_2 group, which increases the electrophilicity of the phosphorus centers.

General Procedure for Phosphonylation of a Nucleoside:

- The nucleoside is dissolved in a suitable solvent, such as trimethyl phosphate.

- Methylenebis(phosphonic dichloride) (4-6 equivalents for less reactive nucleosides) is added to the reaction mixture.
- The reaction is monitored for the formation of the desired 5'-mononucleotide diphosphate analog.
- The reaction is quenched, and the product is purified, typically by chromatography.

Diagram 2: Reaction of Methylenebis(phosphonic dichloride) with a Nucleoside



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Caption: General workflow for the phosphonylation of a nucleoside.

Reactivity and Applications

Methylenebis(phosphonic dichloride) serves as a robust phosphonylating agent. Its primary applications in research and development include:

- Synthesis of Mycophenolic Methylenebis(phosphonate) Derivatives: These compounds have potential therapeutic applications.
- Phosphonylation of Nucleosides: As detailed above, this is a crucial step in creating nucleotide analogs for various biochemical studies.
- Preparation of P,P'-partial Esters of Methylenebisphosphonic Acid: These esters are valuable intermediates in organic synthesis.
- Synthesis of Symmetrical Di- and Tetra-esters of Methylenebisphosphonic Acid: These are used in the development of novel materials and pharmaceuticals.

The high reactivity of the P-Cl bonds makes this compound highly susceptible to nucleophilic attack by alcohols, amines, and other nucleophiles. It is particularly sensitive to moisture and should be handled under inert atmospheric conditions.

Safety Information

Methylenebis(phosphonic dichloride) is a corrosive and moisture-sensitive compound. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood. In case of contact with skin or eyes, flush immediately with copious amounts of water and seek medical attention.

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References

- 1. electronicsandbooks.com [electronicsandbooks.com]
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